

preventing thermal and photochemical decomposition of carbon tetraiodide

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Compound of Interest

Compound Name: Carbon tetraiodide

Cat. No.: B1584510

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Technical Support Center: Carbon Tetraiodide (Cl₄)

Welcome to the technical support center for **Carbon Tetraiodide** (Cl₄). This resource is designed for researchers, scientists, and drug development professionals to provide essential information for the safe and effective handling of Cl₄, with a specific focus on preventing its thermal and photochemical decomposition.

Frequently Asked Questions (FAQs)

Q1: What is **carbon tetraiodide** (Cl₄) and why is it so unstable?

A1: **Carbon tetraiodide**, also known as tetraiodomethane, is a bright red crystalline solid with the molecular formula Cl₄.^[1] Its instability is primarily due to the significant steric strain caused by four large iodine atoms bonded to a small central carbon atom. The C-I bonds are long and weak, and the close proximity of the iodine atoms to each other (short I---I contacts of about 3.459 ± 0.03 Å) makes the molecule prone to decomposition.^[1] For this reason, it is highly sensitive to both heat and light.^[2]

Q2: What are the primary decomposition products of Cl₄?

A2: Under thermal or photochemical stress, **carbon tetraiodide** decomposes into tetraiodoethylene (C₂I₄) and elemental iodine (I₂).^{[1][2][3]} The release of I₂ is responsible for the characteristic violet or purple color observed in degraded samples or their solutions.

Q3: How can I visually detect if my Cl_4 has started to decompose?

A3: Fresh, pure Cl_4 is a bright red crystalline solid. The most common sign of decomposition is a change in color. The solid may darken, and its solutions in organic solvents will develop a noticeable pink, purple, or violet hue due to the formation of elemental iodine (I_2).

Q4: What are the ideal storage and handling conditions for Cl_4 ?

A4: To minimize decomposition, Cl_4 must be stored in a cold, dark, and dry environment. Manufacturers typically recommend storage at temperatures between 0°C and 8°C .^[2] For long-term stability, storing under an inert atmosphere, such as argon, in a tightly sealed, amber glass container is highly recommended.^[4]

Q5: Can I still use Cl_4 that shows signs of decomposition?

A5: It is not recommended. The presence of decomposition products like iodine can interfere with chemical reactions, leading to unwanted side reactions, lower yields, and inconsistent results. For sensitive applications, it is crucial to use pure Cl_4 . If slight decomposition has occurred, purification by recrystallization may be possible, but for heavily degraded samples, disposal according to safety guidelines is the best course of action.

Troubleshooting Guide

This guide addresses specific issues you may encounter during your experiments.

Issue / Observation	Probable Cause	Recommended Action(s)
A solution of Cl_4 in an organic solvent (e.g., DCM, hexane) quickly turns pink or purple.	Photochemical Decomposition: The solution is being exposed to ambient or UV light, causing the breakdown of Cl_4 and the release of iodine (I_2).	1. Wrap the reaction flask and any relevant glassware (e.g., addition funnel) completely in aluminum foil. 2. Work in a fume hood with the sash lowered and ambient lights turned down if possible. 3. Prepare solutions of Cl_4 immediately before use.
An iodination reaction (e.g., Appel reaction) is giving low or inconsistent yields.	Thermal Decomposition: The reaction temperature may be too high, or the Cl_4 reagent may have degraded prior to use.	1. Check Reagent Quality: Ensure the Cl_4 is a bright red solid and its solution is not discolored. If necessary, use a fresh bottle or purify the existing stock. 2. Control Reaction Temperature: Many reactions involving Cl_4 , such as the Appel reaction, should be run at low temperatures (e.g., 0°C) to minimize decomposition. ^[5] 3. Use Freshly Prepared Solutions: Do not store solutions of Cl_4 for extended periods.
A freshly opened bottle of solid Cl_4 appears dark red or almost black instead of bright red.	Improper Storage: The material may have been exposed to heat or light during shipping or previous storage, leading to significant decomposition.	1. Assess Suitability: The material is likely impure. For non-critical applications, it might be usable, but for sensitive or stoichiometric reactions, its use is discouraged. 2. Consider Purification: Recrystallization from a suitable solvent like xylene can be attempted. ^[4] 3. Contact Supplier: If the product

is newly received in this condition, contact the supplier.

Quantitative Data Summary

The following tables summarize key quantitative data for **carbon tetraiodide**.

Table 1: Physical and Chemical Properties of **Carbon Tetraiodide**

Property	Value	Reference(s)
Molecular Formula	Cl ₄	[3][6]
Molar Mass	519.63 g/mol	[1]
Appearance	Bright red crystalline solid	[1]
Density	4.32 g/cm ³	[1]
Decomposition Point	~171°C	[1][2]
C-I Bond Distance	2.12 ± 0.02 Å	[1]
Solubility	Insoluble in water; Soluble in nonpolar organic solvents (e.g., benzene, chloroform)	[2][3]

Table 2: Recommended Storage and Handling Conditions

Parameter	Recommended Condition	Rationale	Reference(s)
Temperature	0°C to 8°C (Refrigerated)	To slow the rate of thermal decomposition.	[2]
Light Exposure	Store in the dark (e.g., amber vials, wrapped containers)	To prevent photochemical decomposition.	[4]
Atmosphere	Under inert gas (e.g., Argon)	To prevent reactions with atmospheric moisture and oxygen.	[2][4]
Container	Tightly sealed, dry glass container	To prevent hydrolysis and contamination.	[2]

Experimental Protocols

Protocol 1: General Handling and Weighing of Cl₄

- **Preparation:** Before opening the container, allow it to warm to room temperature in a desiccator to prevent moisture condensation.
- **Inert Atmosphere:** If available, perform all manipulations in a glovebox under an argon or nitrogen atmosphere.
- **Weighing:** Weigh the required amount of Cl₄ quickly into a dry, tared vial. Avoid using metal spatulas if possible, as metals can sometimes catalyze decomposition; a glass or ceramic spatula is preferred.
- **Sealing and Storage:** Tightly reseal the main container, purge with inert gas if possible, and immediately return it to cold storage.
- **Dissolution:** Add the weighed Cl₄ to the reaction solvent in a flask that is protected from light (e.g., wrapped in foil).

Protocol 2: General Procedure for a Low-Temperature Iodination (Appel-type Reaction)

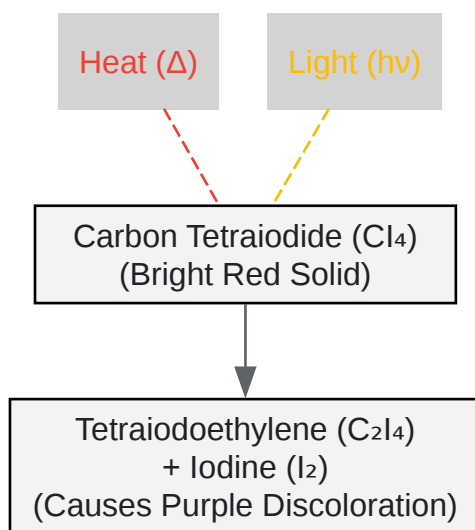
- **Setup:** Assemble a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, thermometer, and an inert gas inlet. Wrap the entire apparatus in aluminum foil.
- **Reagents:** Dissolve the alcohol substrate in an appropriate anhydrous solvent (e.g., dichloromethane) in the reaction flask.
- **Cooling:** Cool the solution to 0°C using an ice-water bath.
- **Addition of Cl_4 and PPh_3 :** In a separate foil-wrapped flask, dissolve the triphenylphosphine (PPh_3) and **carbon tetraiodide** (Cl_4) in the anhydrous solvent. Add this solution to the cooled alcohol solution dropwise via a syringe or an addition funnel, ensuring the internal temperature does not rise significantly.
- **Reaction:** Allow the reaction to stir at 0°C or room temperature (depending on the specific substrate) while monitoring its progress by TLC.
- **Workup:** Upon completion, proceed with the standard workup, which typically involves quenching the reaction, separating the organic layer, and purifying the product via column chromatography to remove the triphenylphosphine oxide byproduct.

Protocol 3: Qualitative UV-Vis Test for Cl_4 Decomposition

- **Purpose:** To detect the presence of iodine (I_2), a key indicator of decomposition.
- **Procedure:**
 - Prepare a dilute solution of your Cl_4 sample in a suitable UV-transparent solvent (e.g., hexane or cyclohexane).
 - Acquire a UV-Vis spectrum of the solution from approximately 300 nm to 700 nm.
 - Elemental iodine (I_2) in non-polar solvents exhibits a characteristic absorption band with a maximum (λ_{max}) around 520-540 nm.
- **Interpretation:** The presence of a significant peak in this region confirms the presence of I_2 and indicates that the Cl_4 sample has undergone decomposition. The intensity of the peak correlates with the extent of decomposition.

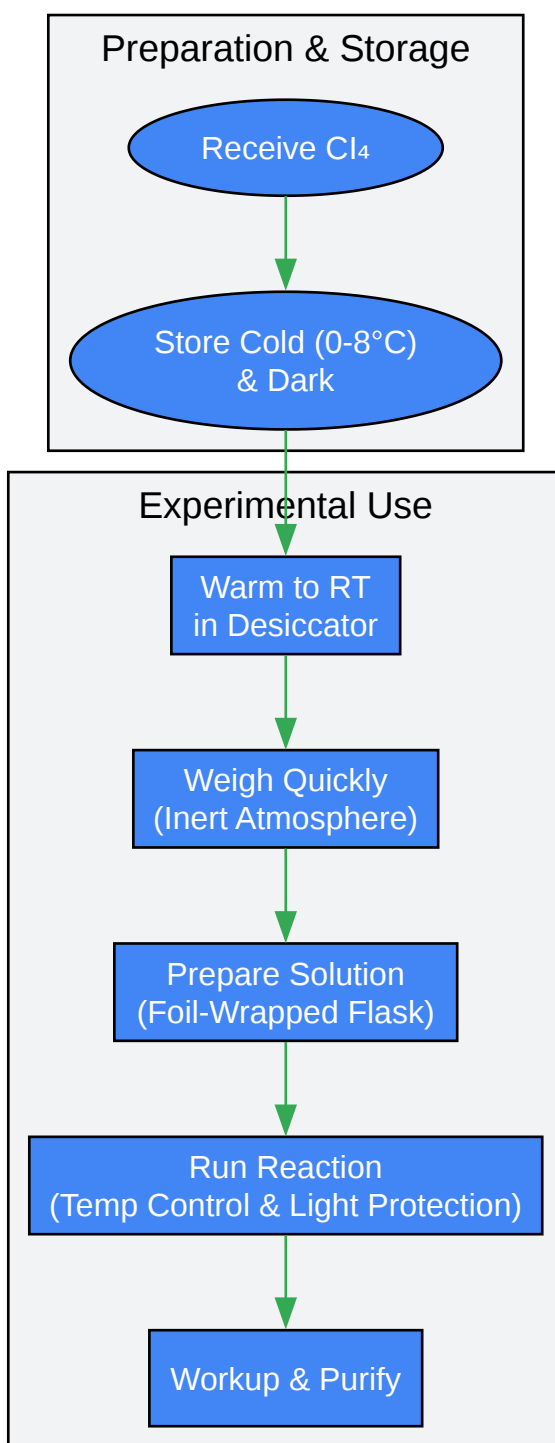
Visual Guides and Workflows

Below are diagrams illustrating key processes and logic for working with **carbon tetraiodide**.



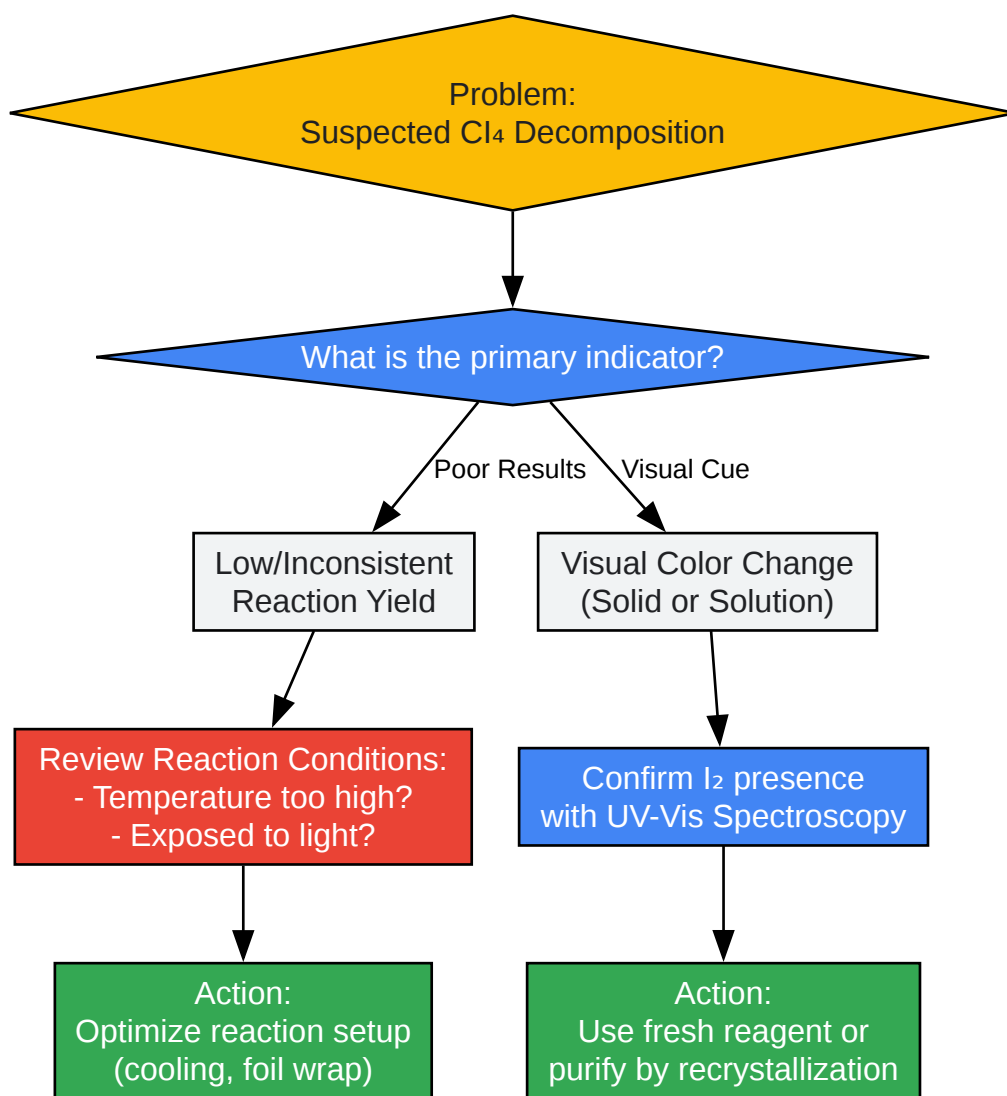
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Caption: Decomposition pathway of **carbon tetraiodide** under thermal and photochemical stress.



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Caption: Recommended experimental workflow for handling Cl₄ to minimize decomposition.



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Caption: Troubleshooting logic for addressing issues related to CCl₄ decomposition.

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